

Preclinical Profile of Galanthamine Hydrobromide for Alzheimer's Disease: A Technical Guide

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Compound of Interest

Compound Name: Galanthamine hydrobromide

Cat. No.: B2841705

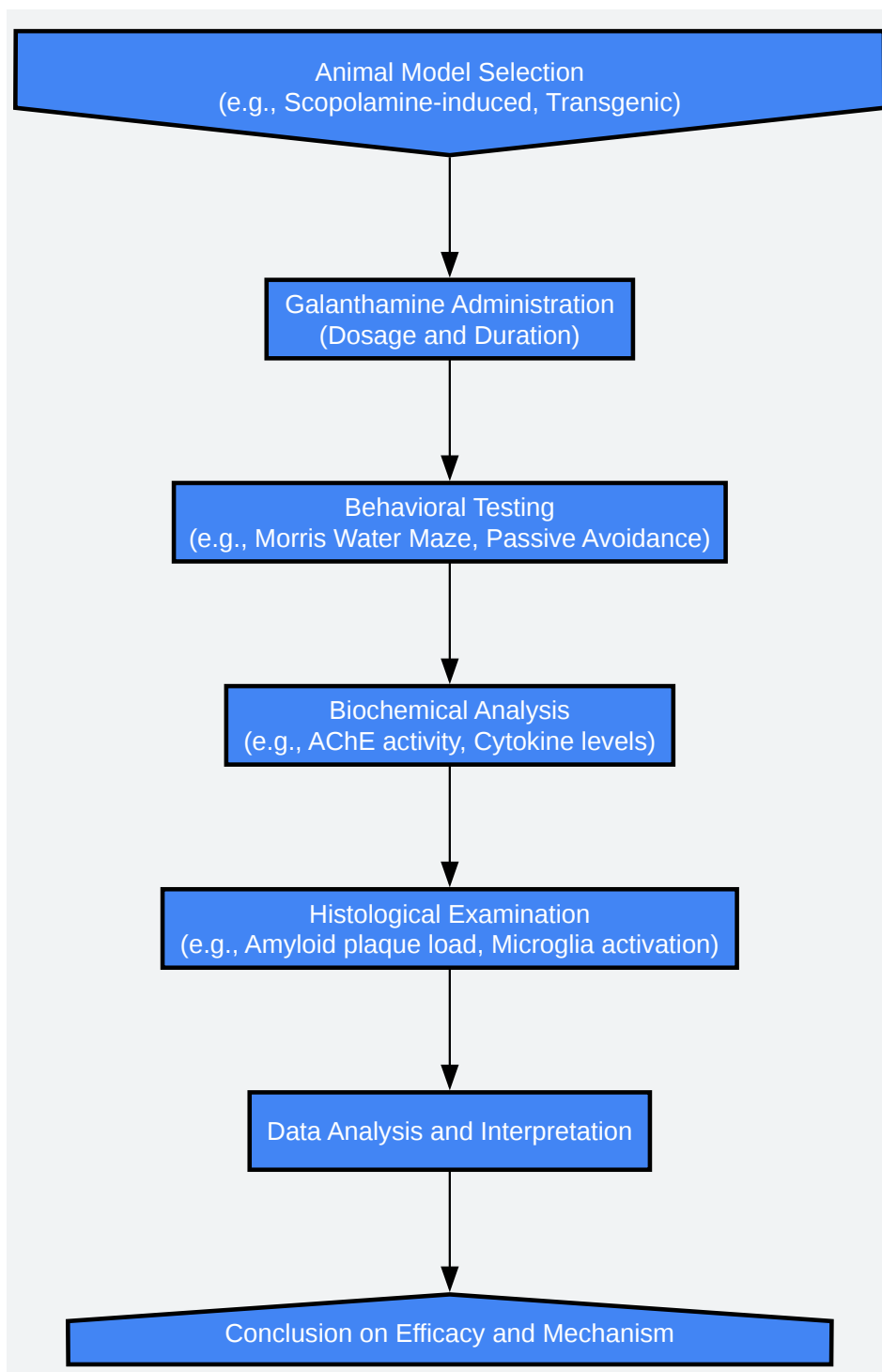
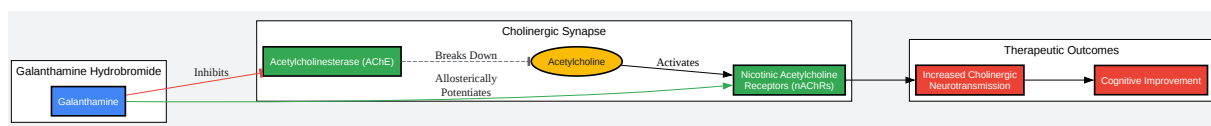
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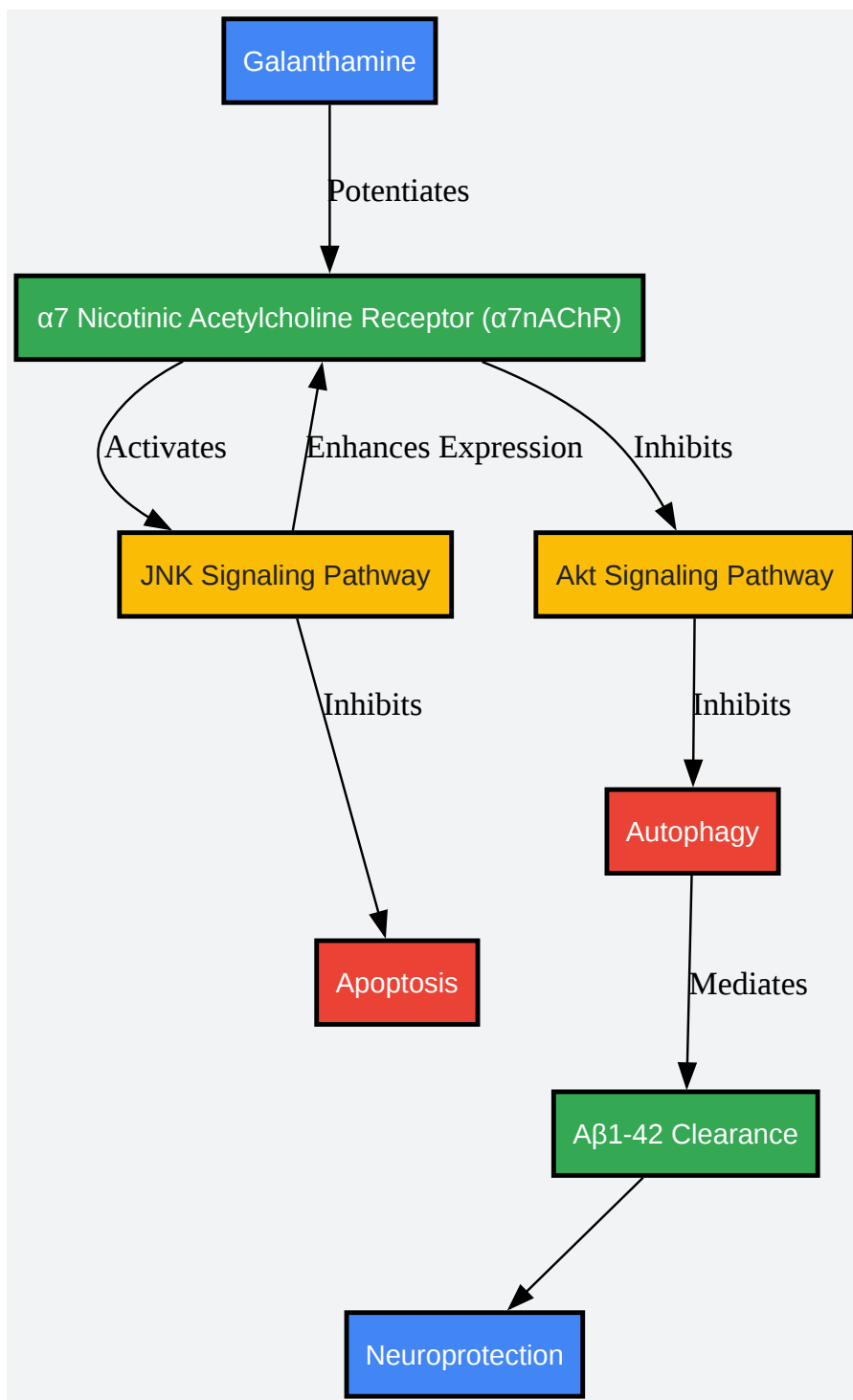
For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the preclinical research on **Galanthamine hydrobromide**, a key therapeutic agent for Alzheimer's disease (AD). The document synthesizes data on its mechanism of action, efficacy in various animal models, and the experimental protocols utilized in these foundational studies.

Core Mechanism of Action: A Dual Cholinergic Enhancement

Galanthamine exhibits a unique dual mechanism of action that distinguishes it from other acetylcholinesterase (AChE) inhibitors.^{[1][2][3][4]} It not only reversibly and competitively inhibits AChE, the enzyme responsible for the breakdown of the neurotransmitter acetylcholine, but it also acts as a positive allosteric modulator of nicotinic acetylcholine receptors (nAChRs).^{[1][2][5][6][7]} This allosteric potentiation enhances the sensitivity of nAChRs to acetylcholine, thereby amplifying cholinergic neurotransmission.^{[2][8]} This dual action is significant as both diminished acetylcholine levels and loss of nicotinic receptor subtypes are hallmarks of Alzheimer's disease.^[9]





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References

- 1. ijnrd.org [ijnrd.org]
- 2. go.drugbank.com [go.drugbank.com]
- 3. Galantamine in Alzheimer's disease - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. Galantamine: a review of its use in Alzheimer's disease - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. Galantamine, an Acetylcholinesterase Inhibitor and Positive Allosteric Modulator of Nicotinic Acetylcholine Receptors, Attenuates Nicotine Taking and Seeking in Rats - PMC [pmc.ncbi.nlm.nih.gov]
- 6. The allosteric potentiation of nicotinic acetylcholine receptors by galantamine ameliorates the cognitive dysfunction in beta amyloid25-35 i.c.v.-injected mice: involvement of dopaminergic systems - PubMed [pubmed.ncbi.nlm.nih.gov]
- 7. Galantamine hydrobromide: an agent for Alzheimer's disease - PubMed [pubmed.ncbi.nlm.nih.gov]
- 8. The allosteric potentiation of nicotinic acetylcholine receptors by galantamine is transduced into cellular responses in neurons: Ca²⁺ signals and neurotransmitter release - PubMed [pubmed.ncbi.nlm.nih.gov]
- 9. Galantamine: Effect on nicotinic receptor binding, acetylcholinesterase inhibition, and learning - PMC [pmc.ncbi.nlm.nih.gov]
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